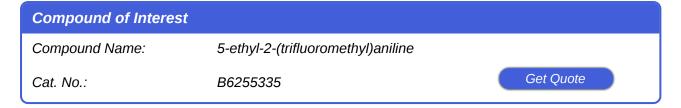


5-ethyl-2-(trifluoromethyl)aniline molecular formula

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An In-depth Technical Guide to 5-ethyl-2-(trifluoromethyl)aniline

Core Topic: 5-ethyl-2-(trifluoromethyl)aniline

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **5-ethyl-2-(trifluoromethyl)aniline**, a fluorinated aromatic amine. Given the limited direct experimental data for this specific molecule, this guide leverages data from closely related analogs to present a thorough profile covering its physicochemical properties, potential synthetic and analytical methodologies, and expected biological relevance. The inclusion of the trifluoromethyl group, a common moiety in pharmaceuticals, suggests its potential as a valuable building block in medicinal chemistry.

Physicochemical Properties

The molecular formula for **5-ethyl-2-(trifluoromethyl)aniline** is determined to be C₉H₁₁F₃N. A summary of its calculated and estimated physicochemical properties, benchmarked against similar compounds, is presented below.



| Property | Value | Source/Method |
|-----------------------------|---|---|
| Molecular Formula | C ₉ H ₁₁ F ₃ N | IUPAC Nomenclature |
| Molecular Weight | 205.19 g/mol | Calculation |
| Appearance | Likely a colorless to pale yellow liquid or low melting solid | Analogy to similar anilines |
| Melting Point | Estimated range: 20-40 °C | Based on analogs like 5-fluoro- 2-(trifluoromethyl)aniline (29- 32 °C)[1] |
| Boiling Point | Estimated range: 190-210 °C at 760 mmHg | Based on analogs like 5-fluoro- 2-(trifluoromethyl)aniline (185.6 °C)[1] |
| Solubility | Insoluble in water; Soluble in common organic solvents (e.g., ethanol, methanol, acetone) | General property of similar anilines[2] |
| pKa (of the conjugate acid) | Estimated range: 0.4 - 1.0 | Based on analogs like 5-fluoro- 2-(trifluoromethyl)aniline (0.45) [2] |

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-ethyl-2- (trifluoromethyl)aniline** are not readily available in the literature. However, established methods for analogous compounds can be adapted.

Synthesis Protocol: A Representative Method

A plausible synthetic route to **5-ethyl-2-(trifluoromethyl)aniline** involves the reduction of a corresponding nitro compound. The following protocol is adapted from the synthesis of 2-methoxy-5-(trifluoromethyl)aniline[3][4].

Reaction: Reduction of 1-ethyl-4-nitro-2-(trifluoromethyl)benzene.



Materials:

- 1-ethyl-4-nitro-2-(trifluoromethyl)benzene
- Methanol (MeOH)
- 10% Palladium on activated carbon (Pd/C)
- Hydrogen gas (H₂)
- · Celite or a similar filtration aid

Procedure:

- In a suitable reaction vessel, dissolve 1-ethyl-4-nitro-2-(trifluoromethyl)benzene in methanol.
- Add a catalytic amount of 10% Pd/C to the solution.
- Stir the mixture at room temperature under a hydrogen atmosphere (e.g., using a balloon or a hydrogenation apparatus) overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
- Concentrate the filtrate under reduced pressure to remove the methanol.
- Dry the resulting crude product under vacuum to yield **5-ethyl-2-(trifluoromethyl)aniline**.

Analytical Protocols

Purity and Separation:

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be
developed for purity assessment. A C18 column with a mobile phase gradient of acetonitrile
and water (with 0.1% trifluoroacetic acid or formic acid) would likely provide good separation.
 Detection can be performed using a UV detector at a wavelength around 254 nm[5].



Thin-Layer Chromatography (TLC): For rapid reaction monitoring, TLC can be performed on silica gel plates. A mobile phase consisting of a mixture of hexane and ethyl acetate (e.g., 80:20 v/v) would be a suitable starting point for achieving good separation[5]. Visualization can be done under UV light.

Structural Characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR would show characteristic signals for the aromatic protons, the ethyl group's methylene and methyl protons, and the amine protons.
 - ¹³C NMR would reveal the carbon signals of the benzene ring, the ethyl group, and the trifluoromethyl group (as a quartet due to C-F coupling).
 - ¹⁹F NMR is crucial for confirming the presence and chemical environment of the trifluoromethyl group.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight
 of the compound. Electron ionization (EI) or electrospray ionization (ESI) techniques can be
 employed. The mass spectrum would show a molecular ion peak corresponding to the
 molecular weight of 205.19[3].

Biological Activity and Applications

The trifluoromethyl group is a key functional group in many pharmaceutical compounds due to its ability to enhance properties such as metabolic stability, lipophilicity, and binding affinity[6]. While no specific biological activity has been reported for **5-ethyl-2-(trifluoromethyl)aniline**, its structural motifs are present in various biologically active molecules.

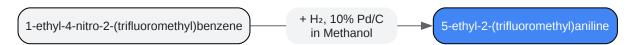
Anilines containing trifluoromethyl groups are important intermediates in the synthesis of:

- Agrochemicals: Herbicides and pesticides.
- Pharmaceuticals: Including anti-inflammatory, anti-cancer, and anti-depressant drugs[6]. For instance, trifluoromethylaniline derivatives are core components of drugs like Celecoxib and Prozac[6].



The specific substitution pattern of **5-ethyl-2-(trifluoromethyl)aniline** makes it a candidate for further chemical modifications to explore its potential in drug discovery programs.

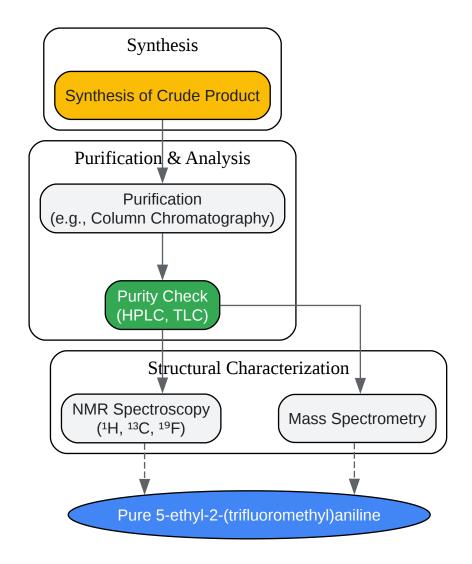
Visualizations Synthetic Pathway



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Caption: A plausible synthetic route to 5-ethyl-2-(trifluoromethyl)aniline.

Experimental Workflow





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Caption: General workflow for the synthesis, purification, and characterization of **5-ethyl-2- (trifluoromethyl)aniline**.

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